

Proper Disposal Procedures for (5-Methyl-2-furyl)(pyridin-3-yl)methanol

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Compound of Interest

Compound Name: (5-Methyl-2-furyl)(pyridin-3-yl)methanol

Cat. No.: B185562

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For laboratory professionals engaged in research and development, the safe handling and disposal of chemical compounds are critical for ensuring personnel safety and environmental compliance. This document provides a comprehensive operational plan for the proper disposal of **(5-Methyl-2-furyl)(pyridin-3-yl)methanol** (CAS No. 356554-26-2).

Immediate Safety and Hazard Assessment

(5-Methyl-2-furyl)(pyridin-3-yl)methanol is classified as a hazardous substance. Based on available Safety Data Sheets (SDS), it is a combustible solid that poses several health risks.^[1]

Key Hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Due to these hazards, all waste containing this compound, including residual amounts, contaminated labware, and personal protective equipment (PPE), must be treated as hazardous chemical waste.

Personal Protective Equipment (PPE)

Before handling the chemical or its waste, ensure the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.^[1] If ventilation is inadequate or dust is generated, a NIOSH-approved respirator should be used.^[2]

Step-by-Step Disposal Protocol

The primary disposal method for **(5-Methyl-2-furyl)(pyridin-3-yl)methanol** is to consign it to a licensed hazardous waste disposal company.^{[1][2][3]} Do not dispose of this chemical down the drain or in regular trash.^{[1][4]}

Step 1: Waste Segregation and Collection

- Solid Waste: Collect un-used or waste **(5-Methyl-2-furyl)(pyridin-3-yl)methanol**, along with contaminated items like weigh boats, spatulas, and disposable labware, in a dedicated hazardous waste container.^[5] This container should be made of a compatible material (e.g., high-density polyethylene) and kept closed except when adding waste.^[4]
- Liquid Waste: If the compound is in a solution, collect it in a separate, clearly labeled, and leak-proof hazardous waste container for organic solvents. Do not mix with incompatible waste streams.^[4]
- Contaminated PPE: Gloves, disposable lab coats, and other heavily contaminated protective equipment should be placed in a designated hazardous waste bag.^[5]

Step 2: Labeling

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**(5-Methyl-2-furyl)(pyridin-3-yl)methanol**," and the associated hazards (e.g., "Harmful," "Irritant").^[5] Also, include the date of waste accumulation.

Step 3: Storage

- Store sealed hazardous waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)

Step 4: Spill Management

- In case of a small spill, prevent further spread.[\[1\]](#)
- Use an inert absorbent material like sand, vermiculite, or a universal binder to soak up the spill.[\[2\]](#)[\[6\]](#)
- Carefully sweep or vacuum the absorbed material and place it into a labeled hazardous waste container.[\[1\]](#)
- Clean the spill area with an appropriate solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.[\[5\]](#)

Step 5: Final Disposal

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[1\]](#)[\[5\]](#)

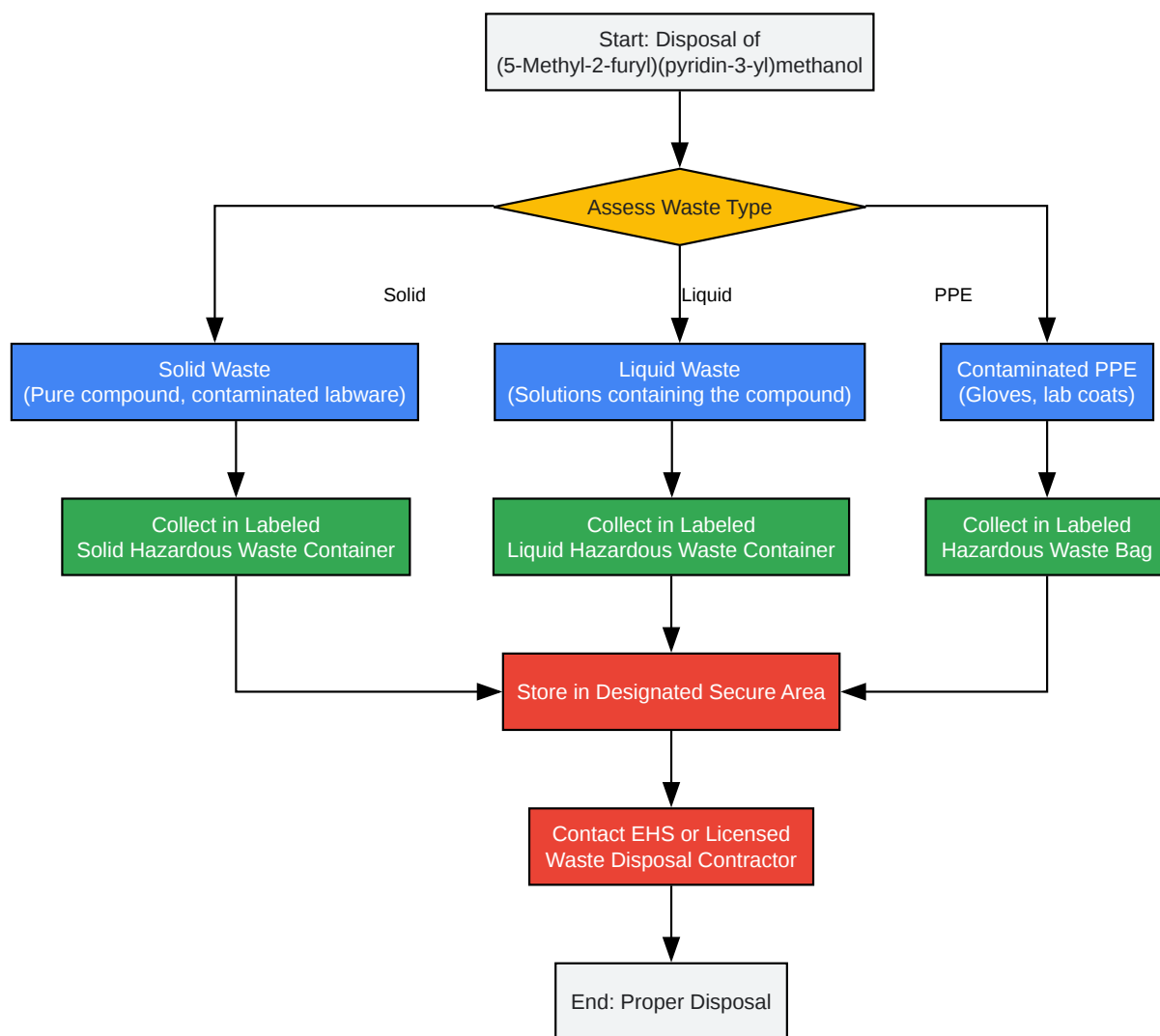
Data Presentation

The following table summarizes the key identification and hazard information for **(5-Methyl-2-furyl)(pyridin-3-yl)methanol**.

Property	Information	Reference
CAS Number	356554-26-2	
Molecular Formula	C ₁₁ H ₁₁ NO ₂	
Physical Form	Solid	
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	[1]
Hazard Statements	H302, H315, H319, H335	[1]
Storage Class	11 - Combustible Solids	
Disposal Precaution	P501: Dispose of contents/container to an approved waste disposal plant	[1]

Mandatory Visualization

The following workflow diagram illustrates the decision-making process for the proper disposal of **(5-Methyl-2-furyl)(pyridin-3-yl)methanol**.



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Caption: Disposal workflow for **(5-Methyl-2-furyl)(pyridin-3-yl)methanol**.

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